

# 1,13-Tridecanolide: A Technical Overview for Research and Development

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,13-Tridecanolide

Cat. No.: B158905

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CAS Number: 1725-04-8 IUPAC Name: Oxacyclotetradecan-2-one

This technical guide provides a comprehensive overview of **1,13-Tridecanolide**, a naturally occurring macrocyclic lactone. The information is curated for researchers, scientists, and professionals in the field of drug development, presenting the current state of knowledge on its chemical properties, synthesis, and potential biological activities based on the broader class of macrocyclic lactones.

## Physicochemical Properties

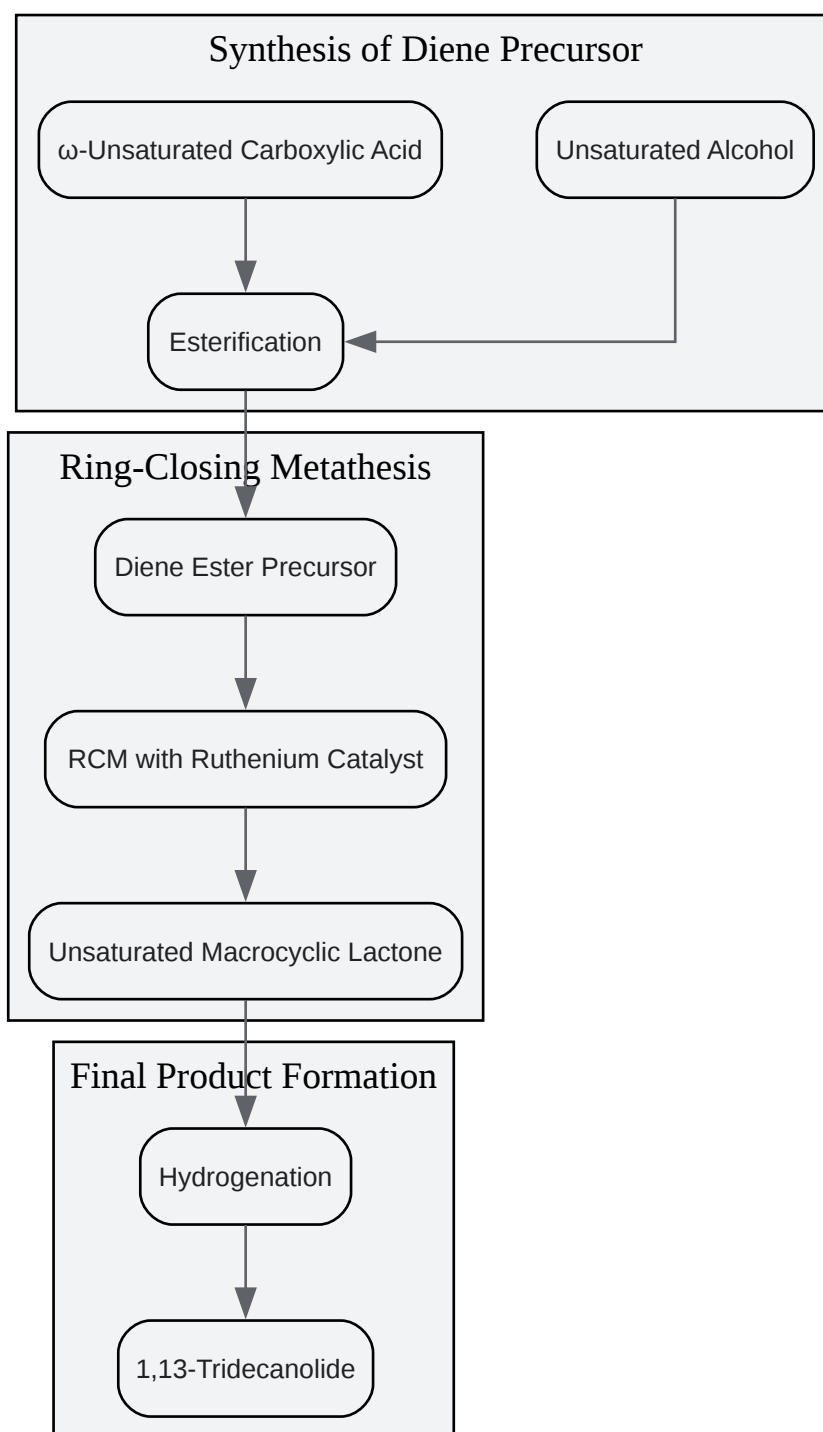
**1,13-Tridecanolide**, also known as Oxacyclotetradecan-2-one, is a 13-membered macrocyclic lactone. It is a naturally occurring compound found in the root of the Angelica plant (*Angelica archangelica*). Its fundamental properties are summarized below.

Property	Value	Source
CAS Number	1725-04-8	
IUPAC Name	Oxacyclotetradecan-2-one	
Synonyms	Tridecanolide, 13-Tridecanolide, Tridecano-13-lactone	
Molecular Formula	C <sub>13</sub> H <sub>24</sub> O <sub>2</sub>	
Molecular Weight	212.33 g/mol	
Appearance	Solid	
Melting Point	33-36 °C	
Boiling Point	123-125 °C at 3 mmHg	
logP (predicted)	4.15 - 4.81	
Water Solubility (predicted)	0.0048 g/L	

## Synthesis of 1,13-Tridecanolide

While specific, detailed experimental protocols for the synthesis of **1,13-Tridecanolide** are not extensively reported in the literature, the general synthesis of macrocyclic lactones is a well-established field in organic chemistry. A common and powerful method for the formation of large rings is Ring-Closing Metathesis (RCM). This reaction typically involves a diene precursor and a ruthenium-based catalyst.

A conceptual workflow for the synthesis of **1,13-Tridecanolide** via RCM is presented below. This would involve the synthesis of a long-chain  $\omega$ -hydroxy acid with a terminal double bond, followed by esterification with an unsaturated alcohol to form a diene ester, which can then undergo intramolecular cyclization.



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Conceptual workflow for the synthesis of **1,13-Tridecanolide**.

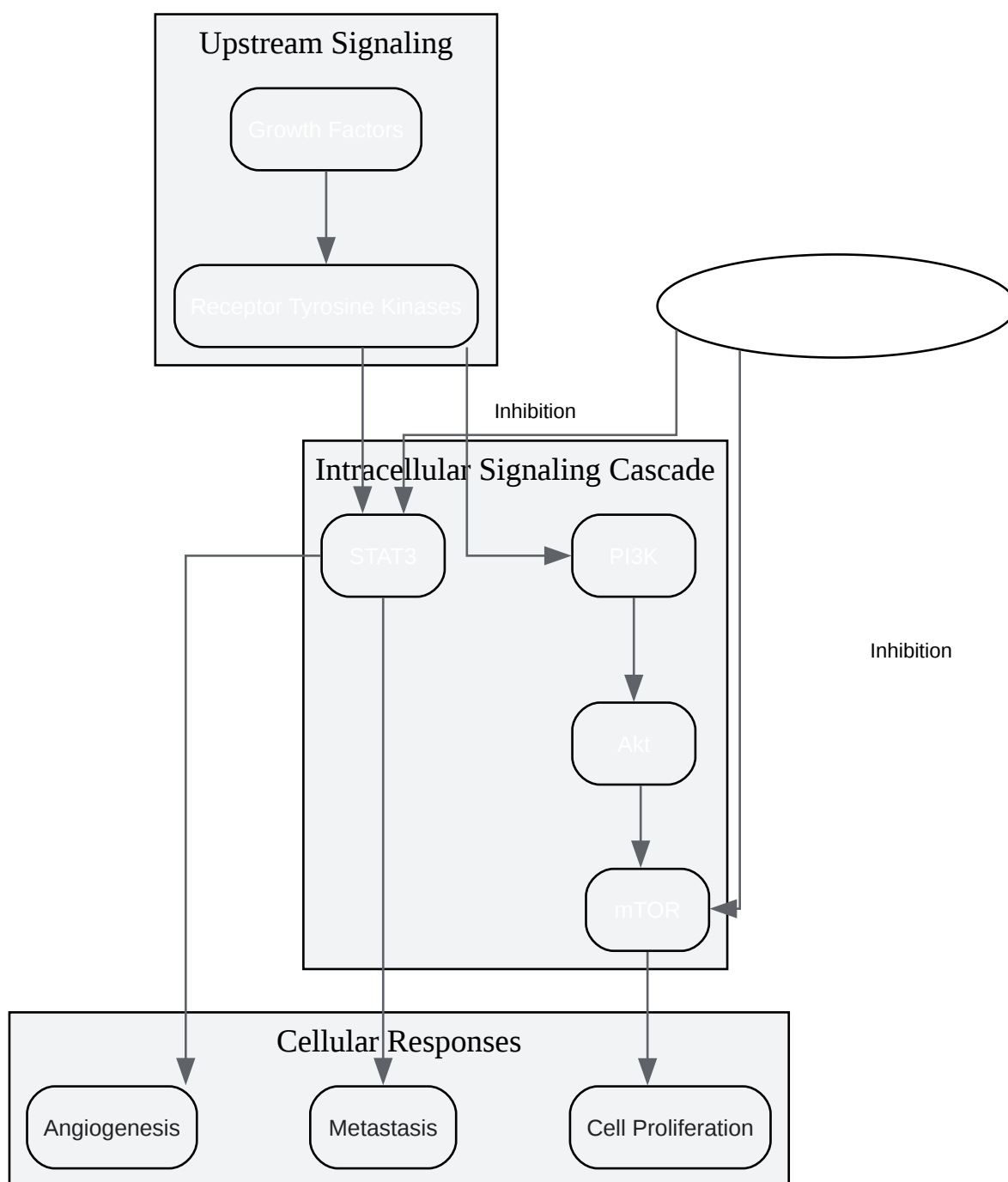
## Biological Activity and Potential for Drug Development

Currently, **1,13-Tridecanolide** is primarily recognized as a fragrance compound and a component of angelica root oil. There is a notable lack of research into its specific pharmacological activities. However, the broader class of macrocyclic lactones encompasses a wide range of biologically active molecules, suggesting that **1,13-Tridecanolide** could be a subject for future investigation in drug discovery.

Macrocyclic lactones have demonstrated significant potential in various therapeutic areas.<sup>[1]</sup> For instance, some macrolides are potent antiparasitic agents, while others exhibit anticancer properties.<sup>[1]</sup>

Class of Macrocyclic Lactone	Example	Biological Activity
Avermectins	Ivermectin	Anthelmintic, insecticidal
Epothilones	Epothilone B	Anticancer (microtubule stabilization)
Tacrolimus (FK506)	Tacrolimus	Immunosuppressant
Rapamycin (Sirolimus)	Rapamycin	Immunosuppressant, anticancer (mTOR inhibitor)

The anticancer activity of some macrocyclic lactones has been attributed to their ability to modulate various signaling pathways involved in cell proliferation, angiogenesis, and metastasis.<sup>[2]</sup> A generalized signaling pathway that can be targeted by certain anticancer macrocyclic lactones is illustrated below.



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Generalized signaling pathways targeted by some anticancer macrocyclic lactones.

## Pharmacokinetics

Specific pharmacokinetic data for **1,13-Tridecanolide** is not available. However, the pharmacokinetic properties of the broader class of macrocyclic lactones have been studied, particularly for antiparasitic agents.[1] Generally, these compounds are characterized by high lipophilicity, which leads to a large volume of distribution and prolonged retention in tissues, especially adipose tissue.[1] Their metabolism and elimination can be influenced by interactions with drug transporters such as P-glycoprotein.

## Conclusion

**1,13-Tridecanolide** is a naturally occurring macrocyclic lactone with well-defined physicochemical properties but limited biological characterization in the context of drug development. While it is currently known primarily as a fragrance compound, the diverse and potent biological activities of other macrocyclic lactones suggest that **1,13-Tridecanolide** and similar simple macrocycles could represent an underexplored area for pharmaceutical research. Future studies are warranted to investigate its potential pharmacological effects and to establish any structure-activity relationships that could guide the design of novel therapeutic agents.

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## References

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- To cite this document: BenchChem. [1,13-Tridecanolide: A Technical Overview for Research and Development]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b158905#1-13-tridecanolide-cas-number-and-iupac-name]

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